

Glycidyl Myristate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Glycidyl myristate

Cat. No.: B139091

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An in-depth exploration of the chemical properties, analytical methodologies, and biological significance of **Glycidyl Myristate** and its deuterated analog, this guide serves as an essential resource for professionals in research, scientific inquiry, and drug development.

Glycidyl myristate, a glycidyl ester of myristic acid, is a compound of significant interest in the fields of food safety, toxicology, and pharmacology. It belongs to a class of process-induced food contaminants known as glycidyl esters, which are formed during the high-temperature refining of edible oils. The primary toxicological concern stems from its potential hydrolysis in the gastrointestinal tract to glycidol, a compound classified as a probable human carcinogen. This guide provides a detailed overview of **Glycidyl Myristate**'s chemical and physical properties, analytical protocols for its quantification, and its role as a potential modulator of the endocannabinoid system.

Core Chemical Identifiers and Properties

Glycidyl myristate is chemically known as Tetradecanoic Acid 2-Oxiranylmethyl Ester. For analytical and research purposes, its deuterated form, **Glycidyl Myristate-d5**, is often employed as an internal standard for accurate quantification.

Synonyms:

- Myristic acid glycidyl ester^[1]
- Glycidyl tetradecanoate^{[1][2]}

- Tetradecanoic Acid 2-Oxiranylmethyl Ester
- NSC 404224[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Glycidyl Myristate** and its deuterated analog, **Glycidyl Myristate-d5**.

Table 1: Properties of **Glycidyl Myristate**

Property	Value
CAS Number	7460-80-2[2]
Molecular Formula	C ₁₇ H ₃₂ O ₃ [2]
Molecular Weight	284.43 g/mol [2]
Appearance	Solid[2]
Purity	>99%[2]

Table 2: Properties of **Glycidyl Myristate-d5**

Property	Value
CAS Number	1330180-72-7[3][4]
Molecular Formula	C ₁₇ H ₂₇ D ₅ O ₃ [3][4]
Molecular Weight	289.46 g/mol [3][4]
Appearance	White Solid[4]
Storage Temperature	2-8°C Refrigerator[4]

Note: Specific quantitative data for melting point, boiling point, and solubility of **Glycidyl Myristate-d5** are not readily available in public literature. Researchers should refer to the Certificate of Analysis provided by the supplier for lot-specific data.[4]

Experimental Protocols

Accurate quantification of glycidyl esters is crucial for food safety and research. The use of a stable isotope-labeled internal standard like **Glycidyl Myristate-d5** is the gold standard for mass spectrometry-based methods.

Direct Analysis of Glycidyl Esters by LC-MS/MS

This protocol details a validated method for the direct determination of various glycidyl esters in edible oils.

1. Reagents and Materials:

- Glycidyl ester analytical standards
- **Glycidyl Myristate-d5** (Internal Standard)
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Isopropanol (HPLC grade)
- Ultrapure Water
- Solid-Phase Extraction (SPE) Cartridges: C18 (500 mg) and Silica (500 mg)[5]

2. Standard and Sample Preparation:

- Accurately weigh the oil sample.
- Add a known amount of the **Glycidyl Myristate-d5** internal standard solution.[5]
- Dissolve the sample in 2 mL of hexane.[5]

3. Solid-Phase Extraction (SPE) Cleanup: A two-step SPE procedure is often employed to remove matrix interferences.[\[5\]](#)

- C18 SPE Cartridge:
 - Condition the cartridge with methanol followed by hexane.[\[5\]](#)
 - Load the dissolved oil sample.[\[5\]](#)
 - Wash with hexane to remove nonpolar interferences.[\[5\]](#)
 - Elute the glycidyl esters with a mixture of hexane and ethyl acetate.[\[5\]](#)
- Silica SPE Cartridge:
 - Condition the cartridge with hexane.[\[5\]](#)
 - Load the eluate from the C18 cartridge.
 - Elute the glycidyl esters with a more polar solvent mixture, such as hexane:ethyl acetate.[\[5\]](#)

4. LC-MS/MS Conditions:

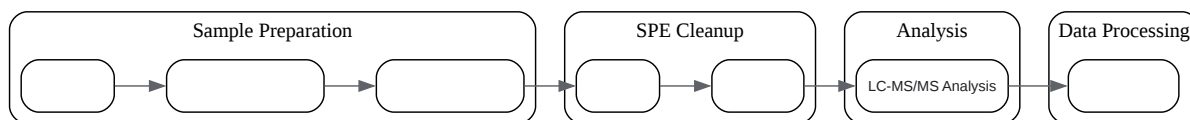
- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 μ m).[\[5\]](#)
 - Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile).[\[5\]](#)
 - Flow Rate: 0.3 mL/min.[\[5\]](#)
 - Injection Volume: 10 μ L.[\[5\]](#)
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[5\]](#)

- Scan Type: Multiple Reaction Monitoring (MRM).[5]
- MRM Transitions: Monitor specific precursor-to-product ion transitions for each target glycidyl ester and the **Glycidyl Myristate-d5** internal standard.[5]

Visualizing Key Pathways and Workflows

Analytical Workflow for Glycidyl Ester Analysis

The following diagram outlines the typical experimental workflow for the analysis of glycidyl esters using an internal standard approach.

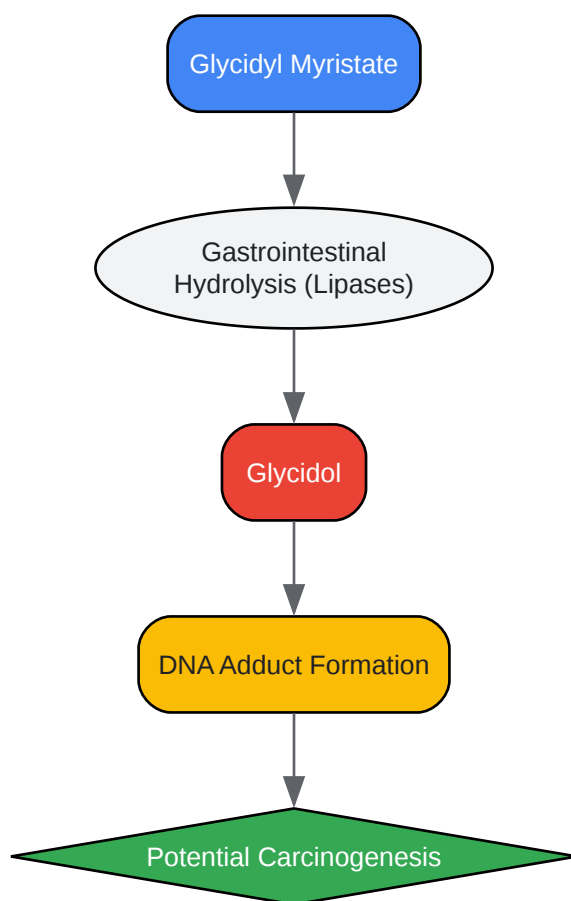


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Caption: Experimental workflow for direct glycidyl ester analysis.[5]

Toxicological Pathway of Glycidyl Myristate

The primary toxicological concern with glycidyl esters is their in-vivo hydrolysis to glycidol.

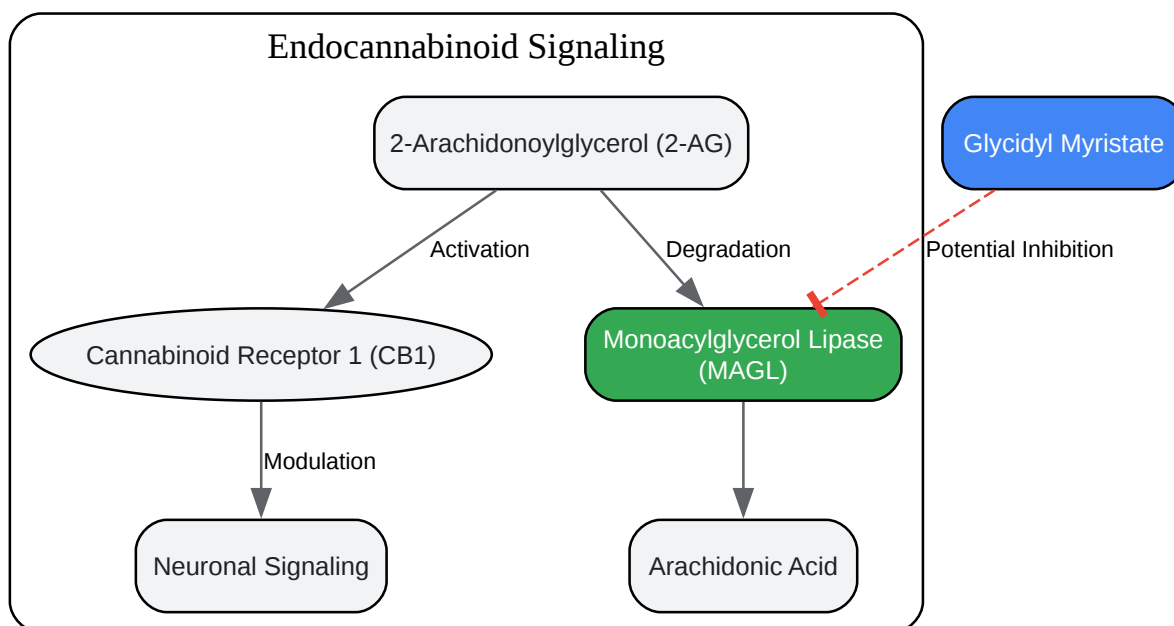


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Caption: Hydrolysis of **Glycidyl Myristate** to the toxic metabolite glycidol.

Glycidyl Myristate and the Endocannabinoid System

Glycidyl Myristate is a potential inhibitor of monoacylglycerol lipase (MAGL), a key enzyme in the endocannabinoid signaling pathway responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG).



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Caption: Potential inhibition of MAGL by **Glycidyl Myristate** in the endocannabinoid pathway.

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